

Application Notes: Spirotryprostatin B for Cancer Cell Treatment

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Compound of Interest

Compound Name: Spirotryprostatin B

Cat. No.: B1243138

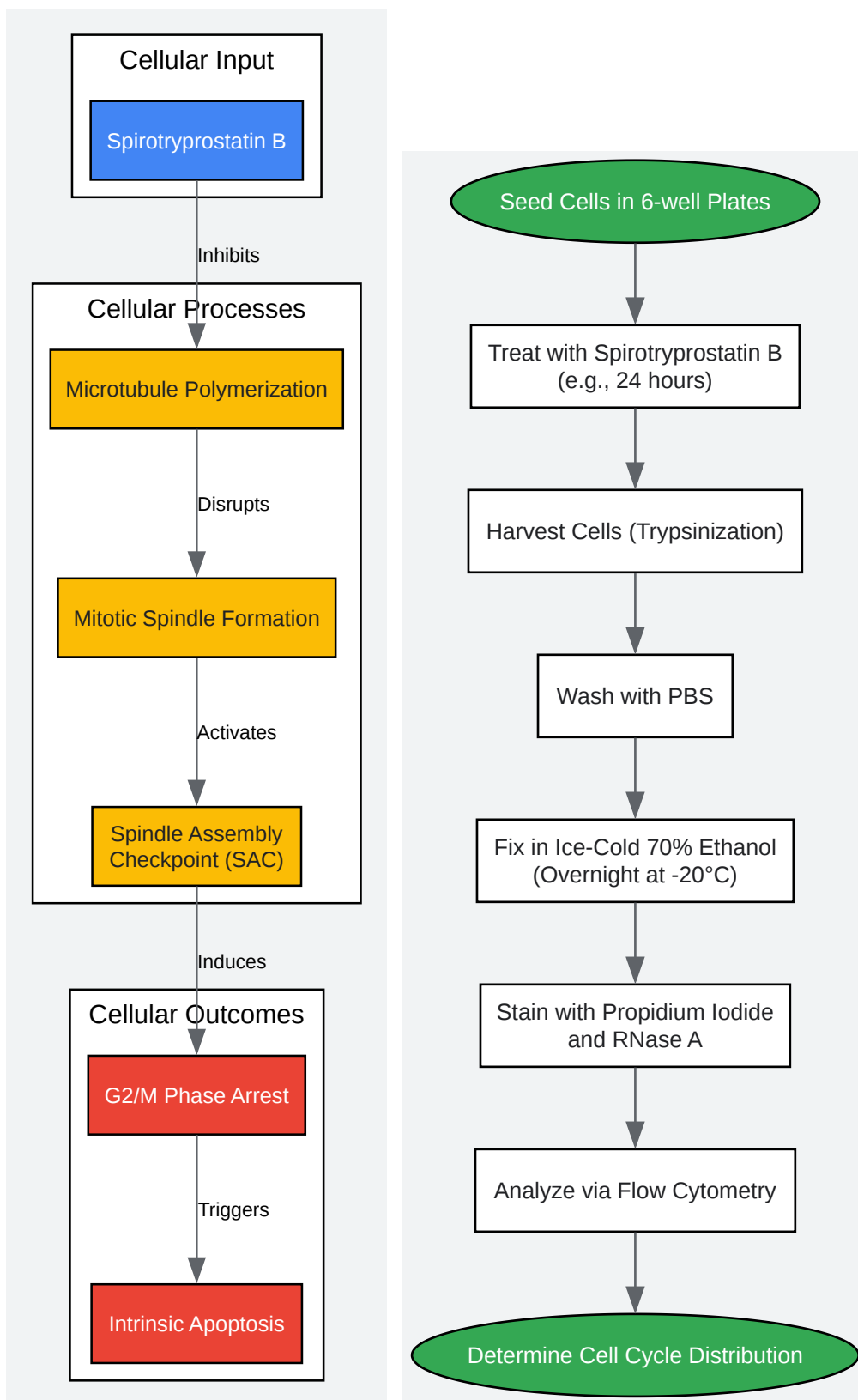
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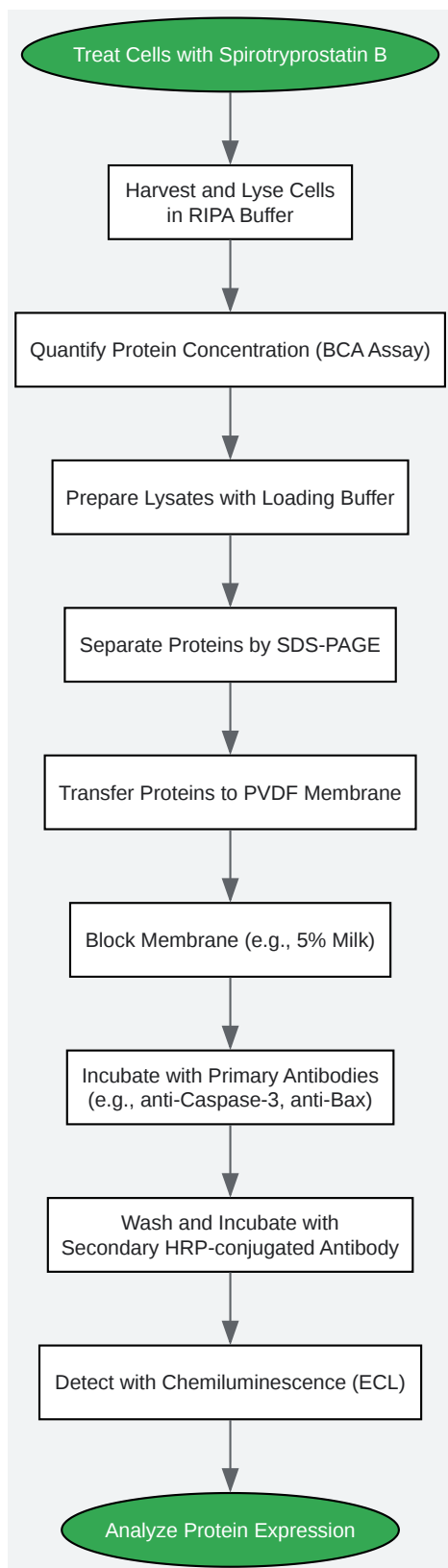
Abstract

Spirotryprostatin B is a natural alkaloid compound isolated from the fungus *Aspergillus fumigatus*.^{[1][2]} As a member of the diketopiperazine class of compounds, it has garnered significant interest for its potent anti-mitotic properties.^{[1][3]} These application notes provide a comprehensive overview of the mechanism of action of **Spirotryprostatin B** and detailed protocols for its application in treating cancer cells. The primary mode of action involves the inhibition of cell cycle progression at the G2/M phase, positioning it as a promising candidate for anti-cancer drug development.^{[4][5]} This document is intended for researchers, scientists, and professionals in the field of drug development.

Mechanism of Action

Spirotryprostatin B exerts its cytotoxic effects on cancer cells primarily by disrupting microtubule dynamics. This interference with the cellular cytoskeleton activates the spindle assembly checkpoint, leading to a halt in the cell cycle at the G2/M phase.^{[6][7]} Prolonged arrest at this checkpoint ultimately triggers the intrinsic pathway of apoptosis, resulting in programmed cell death. This mechanism makes **Spirotryprostatin B** an interesting subject for cancer research, particularly for tumors resistant to other chemotherapeutic agents.^[5]





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